

(R)-2-(Aminomethyl)-3-methylbutanoic acid potential in metabolic disorder studies.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (R)-2-(Aminomethyl)-3-methylbutanoic acid

Cat. No.: B152230

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An In-Depth Technical Guide to the Potential of **(R)-2-(Aminomethyl)-3-methylbutanoic acid** in Metabolic Disorder Studies

Introduction

(R)-2-(Aminomethyl)-3-methylbutanoic acid is a chiral amino acid derivative, structurally related to the essential branched-chain amino acid (BCAA) valine. While direct and extensive research on its specific role in metabolic disorders is nascent, its structural characteristics suggest a potential for modulating key pathways implicated in metabolic diseases such as obesity, type 2 diabetes, and metabolic syndrome.^[1] This compound serves as a versatile building block in the synthesis of various bioactive molecules and peptide-based therapeutics, highlighting its potential in drug development.^{[1][2]}

This technical guide provides a comprehensive framework for investigating the potential of **(R)-2-(Aminomethyl)-3-methylbutanoic acid** in metabolic disorder research. It outlines hypothesized mechanisms of action based on its structural similarity to BCAAs and gamma-aminobutyric acid (GABA), details relevant experimental protocols for its characterization, and presents data in a structured format for researchers, scientists, and drug development professionals.

Physicochemical Properties

A foundational understanding of the compound's properties is critical for experimental design.

Property	Value	Reference
CAS Number	210345-86-1	[3]
Molecular Formula	C6H13NO2	[3]
Molecular Weight	131.18 g/mol	[3]
Appearance	White powder	[2]
Chirality	(R)-enantiomer	[1] [3]

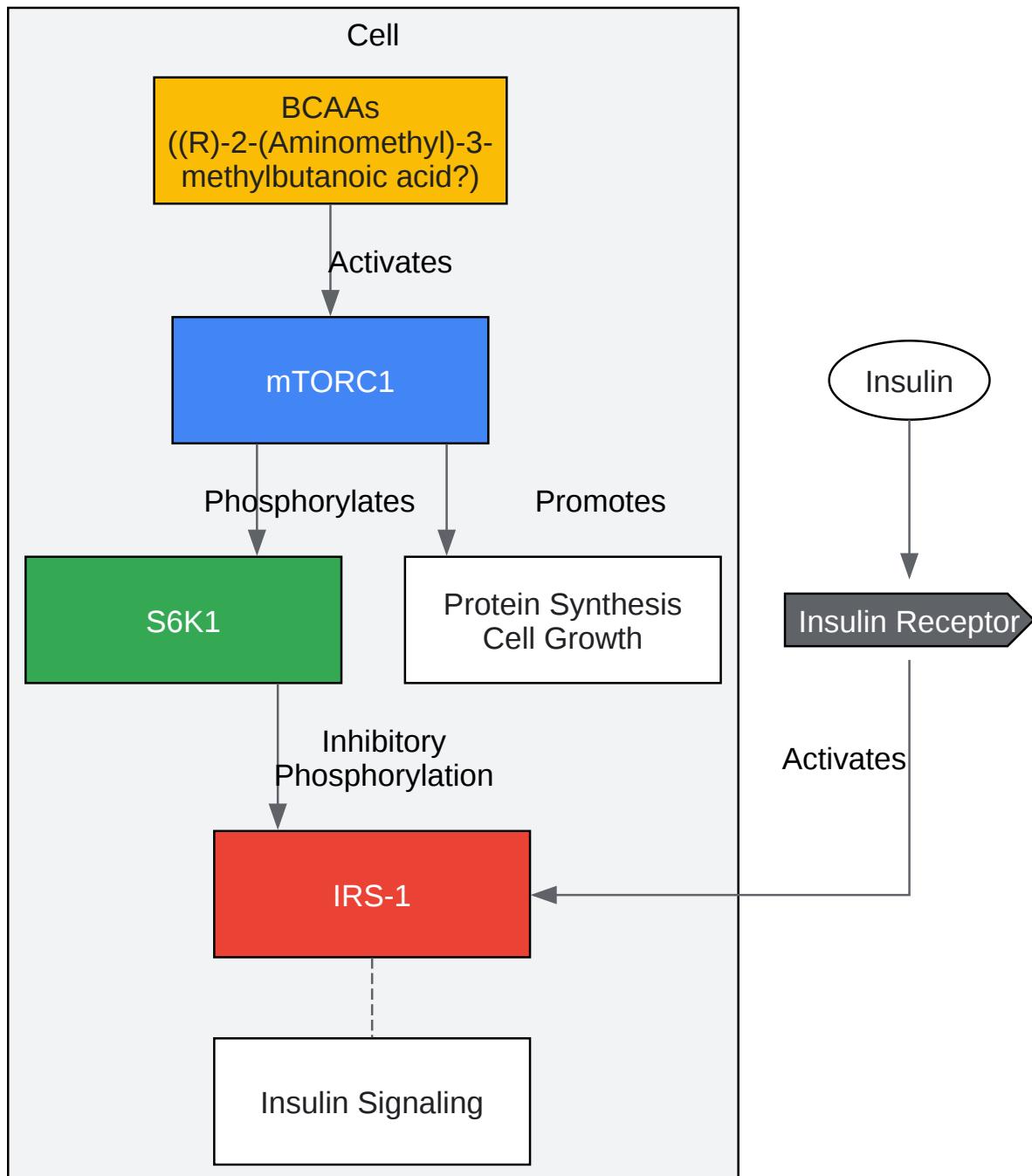
Hypothesized Mechanisms of Action

The therapeutic potential of **(R)-2-(Aminomethyl)-3-methylbutanoic acid** in metabolic disorders can be hypothesized through two primary avenues: its role as a BCAA analog and its potential interaction with the GABAergic system.

Modulation of Branched-Chain Amino Acid (BCAA) Metabolism

Chronic elevation of circulating BCAAs (leucine, isoleucine, and valine) is strongly associated with metabolic diseases, including insulin resistance, type 2 diabetes, and obesity.[\[4\]](#)[\[5\]](#)[\[6\]](#) Dysregulation of BCAA metabolism can impair insulin signaling and promote inflammation and lipotoxicity.[\[4\]](#)[\[7\]](#) As an analog of valine, **(R)-2-(Aminomethyl)-3-methylbutanoic acid** could potentially:

- Compete with natural BCAAs for transport or enzymatic pathways, thereby altering their metabolism.
- Modulate signaling pathways downstream of BCAA sensing, such as the mTORC1 pathway, which is a key regulator of cell growth and metabolism.[\[7\]](#)[\[8\]](#)

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Caption: Hypothetical modulation of the BCAA-mTORC1 signaling pathway.

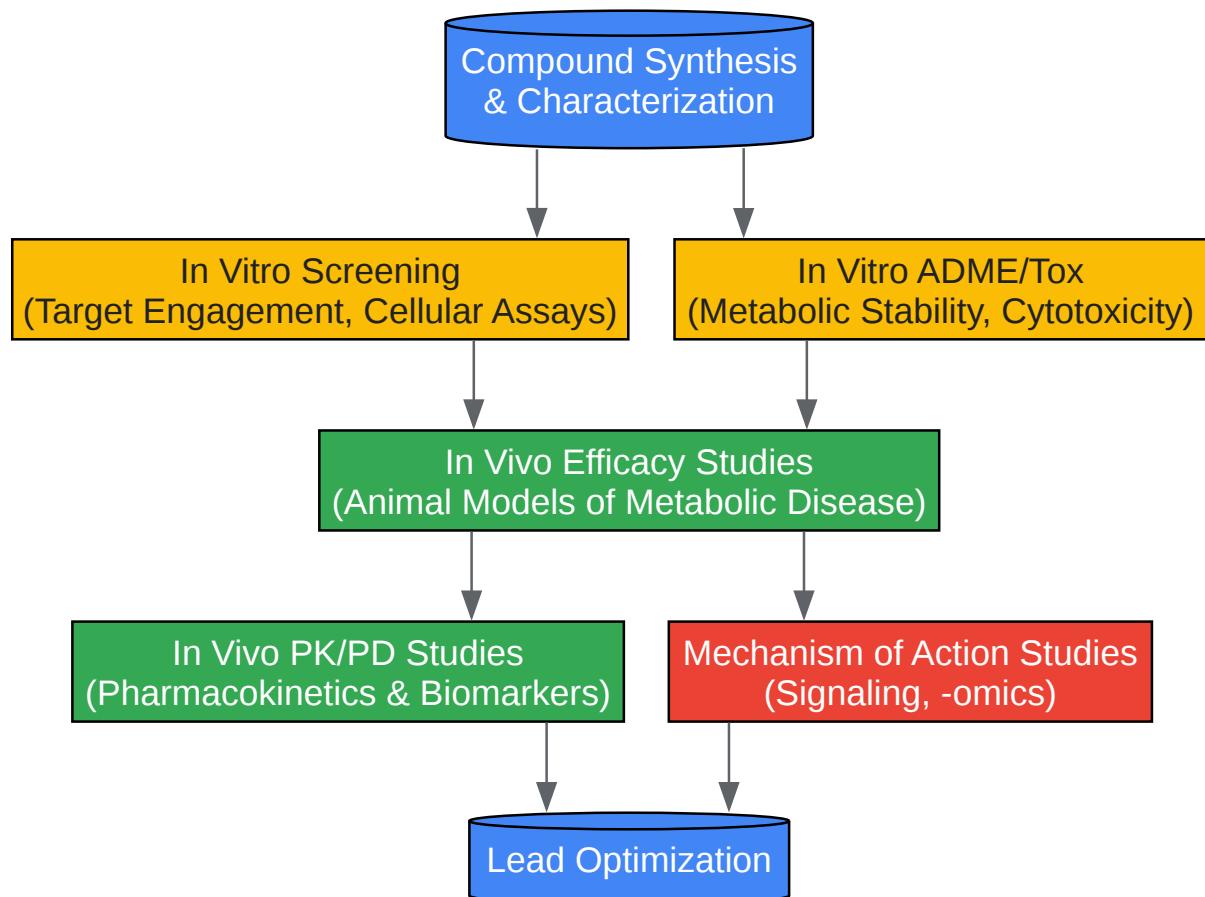
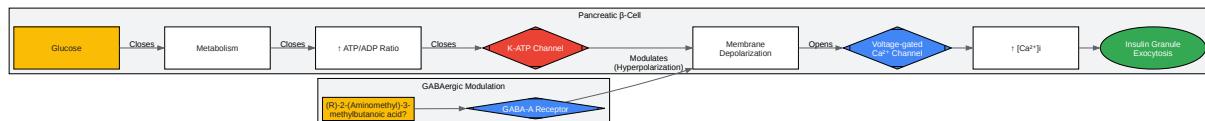
Interaction with the GABAergic System

Gamma-aminobutyric acid (GABA) is not only a primary inhibitory neurotransmitter in the central nervous system but also plays a significant role in peripheral metabolic regulation.^[9]

^[10] In pancreatic islets, GABA is synthesized and secreted by β -cells and is involved in regulating insulin and glucagon secretion.^[11] The aminomethyl group in **(R)-2-(Aminomethyl)-3-methylbutanoic acid** suggests its potential to act as a GABA analog.

Potential effects include:

- Modulating β -cell function and insulin release by interacting with GABA receptors on islet cells.^[11]
- Systemic metabolic effects, as peripheral GABA administration has been shown to suppress food intake and induce weight loss in animal models of obesity.^[12]



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- To cite this document: BenchChem. [(R)-2-(Aminomethyl)-3-methylbutanoic acid potential in metabolic disorder studies.]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b152230#r-2-aminomethyl-3-methylbutanoic-acid-potential-in-metabolic-disorder-studies>]

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